

"Mercury;dihydrate" CAS number and safety data sheet

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Compound of Interest

Compound Name: Mercury;dihydrate

Cat. No.: B15399114

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An In-depth Technical Guide to Mercury(I) Nitrate Dihydrate

For Researchers, Scientists, and Drug Development Professionals

Introduction

The nomenclature "**Mercury;dihydrate**" is not standard in chemical literature. However, based on common hydrated mercury compounds, this guide focuses on Mercury(I) nitrate dihydrate, a significant reagent in various chemical applications. This document provides a comprehensive overview of its chemical identity, safety information, experimental protocols, and quantitative data for researchers and professionals in the scientific community. It is crucial to note that while two primary CAS numbers, 14836-60-3 and 7782-86-7, are associated with this compound, they both refer to the same chemical entity: $\text{Hg}_2(\text{NO}_3)_2 \cdot 2\text{H}_2\text{O}$.

Chemical and Physical Properties

Mercury(I) nitrate dihydrate is a white to yellowish crystalline solid. It is sensitive to light and should be stored in a dark, cool, and dry place.

Property	Value
Molecular Formula	$\text{Hg}_2(\text{NO}_3)_2 \cdot 2\text{H}_2\text{O}$
Molecular Weight	561.22 g/mol [1]
Appearance	White to yellowish crystalline powder
Melting Point	70 °C (decomposes)
Density	4.78 g/cm ³
Solubility	Soluble in dilute nitric acid. Hydrolyzes in water to form a yellow precipitate of basic mercury(I) nitrate. [2]

Safety Data Sheet Summary

Mercury(I) nitrate dihydrate is a highly toxic and hazardous substance. Strict safety protocols must be followed when handling this compound.

Hazard Class	GHS Classification
Acute Toxicity (Oral)	H300: Fatal if swallowed.
Acute Toxicity (Dermal)	H310: Fatal in contact with skin.
Acute Toxicity (Inhalation)	H330: Fatal if inhaled.
Specific Target Organ Toxicity (Repeated Exposure)	H373: May cause damage to organs through prolonged or repeated exposure. The central nervous system and kidneys are primary target organs. [2]
Hazardous to the Aquatic Environment	H410: Very toxic to aquatic life with long lasting effects.

First Aid Measures:

- In case of contact with eyes: Immediately flush with plenty of water for at least 15 minutes.

- In case of skin contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing.
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person.

In all cases of exposure, seek immediate medical attention.

Experimental Protocols

Synthesis of Mercury(I) Nitrate Dihydrate

This protocol describes the synthesis of Mercury(I) nitrate dihydrate from elemental mercury and nitric acid.[2]

Materials:

- Elemental mercury (Hg)
- Dilute nitric acid (HNO_3)

Procedure:

- React elemental mercury with an excess of cold, dilute nitric acid. The reaction should be carried out in a well-ventilated fume hood.
- Continue the reaction until the evolution of nitrogen oxides ceases.
- Crystals of Mercury(I) nitrate dihydrate will form upon standing.
- Separate the crystals from the remaining solution by decantation or filtration.
- Wash the crystals with a small amount of cold, dilute nitric acid to remove any unreacted mercury or Mercury(II) nitrate.
- Dry the crystals in a desiccator over a suitable drying agent, protected from light.

Mercuric Nitrate Titration for Chloride Determination

Mercury(I) nitrate can be a precursor to Mercury(II) nitrate, which is used in the quantification of chloride ions in a sample.

Principle:

In an acidic solution, mercuric nitrate reacts with chloride ions to form soluble, undissociated mercuric chloride. When all the chloride has reacted, excess mercuric ions form a purple complex with a diphenylcarbazone indicator, signaling the endpoint of the titration.

Reagents:

- Standard mercuric nitrate solution (0.0141 N)
- Diphenylcarbazone indicator solution
- Nitric acid (HNO_3), 0.1 N

Procedure:

- Take a known volume of the sample containing chloride ions.
- If necessary, adjust the pH of the sample to 2.9–3.4 with 0.1 N nitric acid.
- Add 5-10 drops of diphenylcarbazone indicator solution. The solution should turn yellow.
- Titrate with the standard mercuric nitrate solution to a faint purple, permanent endpoint.
- Calculate the chloride concentration based on the volume of mercuric nitrate solution used.

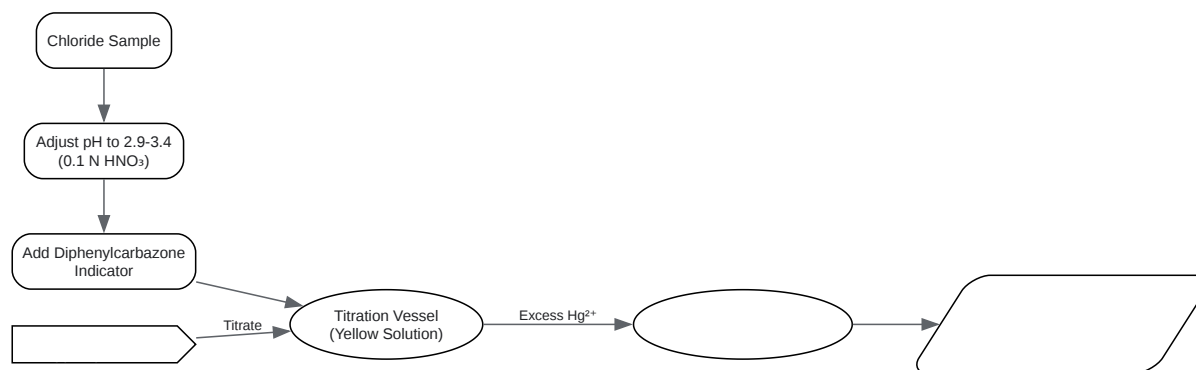
Quantitative Data

The following table provides an example of data that could be obtained from a mercuric nitrate titration for chloride.

Sample	Sample Volume (mL)	Titer (mL of 0.0141 N $\text{Hg}(\text{NO}_3)_2$)	Chloride (mg)	Chloride Concentration (mg/L)
1	100.0	5.2	26.0	260
2	100.0	7.8	39.0	390
3	50.0	4.5	22.5	450

Calculation: Chloride (mg) = Titer (mL) x Normality of $\text{Hg}(\text{NO}_3)_2$ x 35.45 (molar mass of Cl) x 1000 / 1000

Diagrams



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References

- 1. Mercurous nitrate dihydrate | $\text{H}_4\text{Hg}_2\text{N}_2\text{O}_8$ | CID 11318980 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Mercury(I) nitrate - Wikipedia [en.wikipedia.org]
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